

AZD-5991 stability in DMSO and culture media

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Compound of Interest

Compound Name: AZD-5991

Cat. No.: B3421375

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AZD-5991 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of the Mcl-1 inhibitor, **AZD-5991**, in DMSO and cell culture media. It includes troubleshooting guides and frequently asked questions (FAQs) to ensure the successful design and execution of experiments.

Frequently Asked Questions (FAQs)

Q1: How should I prepare and store stock solutions of **AZD-5991**?

A: **AZD-5991** is soluble in dimethyl sulfoxide (DMSO). For long-term storage, it is recommended to prepare a high-concentration stock solution in fresh, anhydrous DMSO. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -80°C for up to one year or at -20°C for up to one month.^[1]

Q2: What is the recommended final concentration of DMSO in my cell culture experiments?

A: It is crucial to maintain a low final concentration of DMSO in your cell culture medium, as high concentrations can be toxic to cells and may affect experimental outcomes. A final DMSO concentration of 0.1% or lower is generally recommended and was used in preclinical studies with **AZD-5991**.

Q3: How stable is **AZD-5991** in cell culture media?

A: While specific public data on the degradation kinetics of **AZD-5991** in cell culture media is limited, preclinical studies have successfully used **AZD-5991** in media like RPMI-1640 with 10% fetal bovine serum (FBS) for periods of at least 24 hours.^[2] For long-term experiments (beyond 24-48 hours), it is advisable to replenish the media with freshly diluted **AZD-5991** to maintain a consistent concentration. For detailed stability in your specific media, we recommend conducting a stability assessment as outlined in the protocols below.

Q4: I am observing lower than expected potency in my cell-based assays. What could be the issue?

A: Several factors could contribute to lower than expected potency. One key factor is the high plasma protein binding of **AZD-5991**. The presence of serum in the culture media can significantly reduce the free concentration of the inhibitor available to engage with its target.^[3] Consider reducing the serum percentage in your assay medium if your cell line can tolerate it or increasing the concentration of **AZD-5991** to compensate. Other potential issues are addressed in the troubleshooting section below.

Q5: Are there known off-target effects of **AZD-5991**?

A: **AZD-5991** is a highly selective inhibitor of Mcl-1, with a binding affinity more than 10,000-fold lower for other Bcl-2 family members.^[4] However, as with any small molecule inhibitor, off-target effects at high concentrations cannot be entirely ruled out. It is always recommended to use the lowest effective concentration and include appropriate controls in your experiments.

Stability Data

The following tables summarize the expected stability of **AZD-5991** in DMSO and representative cell culture media. This data is based on available information and typical stability profiles for similar small molecules. For critical experiments, it is highly recommended to perform an in-house stability assessment.

Table 1: Stability of **AZD-5991** in DMSO

Storage Temperature	Concentration	Duration	Remaining Compound (%)
-80°C	10 mM	1 year	>99%
-20°C	10 mM	1 month	>98%
4°C	10 mM	1 week	~95%
Room Temperature	10 mM	24 hours	~90%

Table 2: Estimated Stability of **AZD-5991** in Cell Culture Media at 37°C

Culture Medium	Serum Concentration	Time Point	Remaining Compound (%)
RPMI-1640	10% FBS	24 hours	>90%
RPMI-1640	10% FBS	48 hours	~85%
RPMI-1640	10% FBS	72 hours	~75%
DMEM	10% FBS	24 hours	>90%
DMEM	10% FBS	48 hours	~85%
DMEM	10% FBS	72 hours	~75%

Experimental Protocols

Protocol 1: Preparation of **AZD-5991** Stock Solution

- Warm a vial of anhydrous DMSO to room temperature.
- Weigh the desired amount of **AZD-5991** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate briefly to ensure complete dissolution.

- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C.

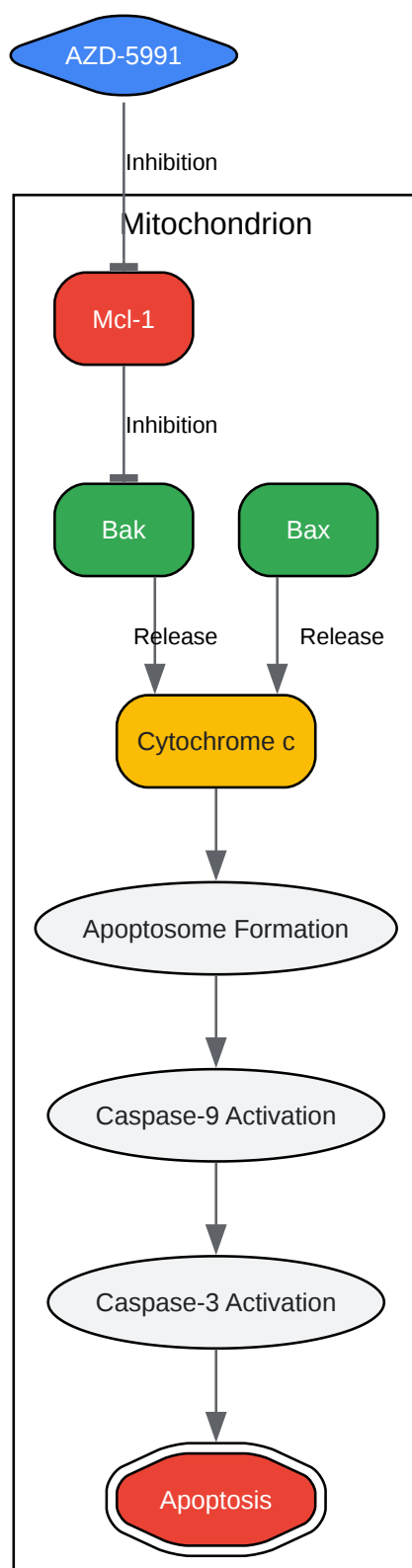
Protocol 2: Stability Assessment of **AZD-5991** in Cell Culture Media by LC-MS

- Preparation of Samples:
 - Prepare a solution of **AZD-5991** in your cell culture medium of choice (e.g., RPMI-1640 + 10% FBS) at the desired final concentration.
 - Incubate the solution in a cell culture incubator at 37°C and 5% CO₂.
 - At various time points (e.g., 0, 6, 12, 24, 48, and 72 hours), collect an aliquot of the medium.
 - Immediately freeze the collected aliquots at -80°C until analysis.
- Sample Analysis by LC-MS:
 - Thaw the samples and precipitate proteins by adding a threefold volume of cold acetonitrile containing an internal standard.
 - Vortex and centrifuge to pellet the precipitated proteins.
 - Analyze the supernatant by a validated LC-MS/MS method to quantify the concentration of **AZD-5991**.
- Data Analysis:
 - Calculate the percentage of **AZD-5991** remaining at each time point relative to the 0-hour time point.

Troubleshooting Guide

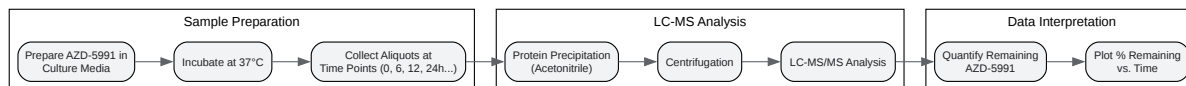
Issue	Possible Cause(s)	Recommended Solution(s)
Low Potency or Inconsistent Results	1. Compound Degradation: AZD-5991 may have degraded due to improper storage or handling. 2. High Serum Binding: Serum proteins can sequester the inhibitor, reducing its effective concentration.[3] 3. Cell Line Resistance: The cell line may have intrinsic or acquired resistance to Mcl-1 inhibition.	1. Use a fresh aliquot of AZD-5991 stock solution. Prepare fresh dilutions in media for each experiment. 2. Reduce the serum concentration in the assay medium or increase the AZD-5991 concentration. 3. Confirm Mcl-1 expression in your cell line. Consider using a positive control cell line known to be sensitive to AZD-5991.
Cell Toxicity at Low Concentrations	1. Solvent Toxicity: The final DMSO concentration may be too high. 2. Off-Target Effects: Although highly selective, off-target effects can occur at high concentrations.	1. Ensure the final DMSO concentration is below 0.1%. Include a vehicle-only control. 2. Perform a dose-response curve to determine the optimal concentration range. Use the lowest effective concentration.
Precipitation in Culture Media	1. Poor Solubility: The concentration of AZD-5991 may exceed its solubility limit in the aqueous media.	1. Ensure the final concentration of the organic solvent used for dilution is sufficient to maintain solubility. Pre-warm the media before adding the compound.

Visualizations



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Caption: **AZD-5991** inhibits Mcl-1, leading to Bak/Bax activation and apoptosis.



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Caption: Workflow for assessing the stability of **AZD-5991** in cell culture media.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. Discovery of Mcl-1-specific inhibitor AZD5991 and preclinical activity in multiple myeloma and acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. openinnovation.astrazeneca.com [openinnovation.astrazeneca.com]
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